

safe handling and storage of 4-Morpholinecarbonyl chloride

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Compound of Interest

Compound Name: 4-Morpholinecarbonyl chloride

Cat. No.: B047336

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Technical Support Center: 4-Morpholinecarbonyl Chloride

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **4-Morpholinecarbonyl chloride** (CAS: 15159-40-7).

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **4-Morpholinecarbonyl chloride**?

A1: **4-Morpholinecarbonyl chloride** is a hazardous substance with several key risks:

- **Health Hazards:** It causes skin irritation (H315) and serious eye irritation (H319).[1][2] It is also suspected of causing cancer (H351).[1][2]
- **Reactivity Hazards:** It reacts violently with water (EUH014) and may be corrosive to metals (H290).[3]
- **Fire Hazards:** It is a combustible liquid.[4] During a fire, it can decompose to generate irritating and highly toxic gases, including carbon oxides, hydrogen chloride, and nitrogen oxides.[1]

Q2: What Personal Protective Equipment (PPE) is required when handling this chemical?

A2: A comprehensive set of PPE is mandatory to ensure safety:

- Hand Protection: Wear suitable chemical-resistant gloves.[\[1\]](#)[\[5\]](#)
- Eye/Face Protection: Use chemical safety goggles and a face shield.[\[1\]](#)[\[4\]](#)
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) if working outside a fume hood or if ventilation is inadequate.[\[3\]](#)[\[4\]](#)[\[5\]](#) Always handle the compound in a well-ventilated fume hood.[\[5\]](#)

Q3: I've spilled a small amount of **4-Morpholinecarbonyl chloride** on my lab bench. What is the correct cleanup procedure?

A3: For small spills, follow these steps immediately:

- Ensure Safety: Wear the appropriate PPE, including respiratory protection.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from spreading or entering drains.[\[1\]](#)
- Absorb: Cover the spill with an inert, non-combustible absorbent material like vermiculite or sand.[\[1\]](#) Do NOT use water.[\[3\]](#)
- Collect: Carefully sweep or vacuum the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste according to local, state, and federal regulations.[\[1\]](#)

Q4: What should I do in case of accidental skin or eye contact?

A4: Act immediately, as this chemical causes severe irritation.

- Skin Contact: Immediately remove any contaminated clothing.^[1] Flush the affected skin with running water for at least 15 minutes.^[1] Seek immediate medical attention.^[1]
- Eye Contact: Immediately flush the eyes with plenty of running water for at least 15 minutes, making sure to lift the upper and lower eyelids.^[1] Remove contact lenses if present and easy to do so.^[1] Seek immediate medical attention.^[1]

Q5: How should **4-Morpholinecarbonyl chloride** be stored properly?

A5: Proper storage is critical to maintain chemical stability and safety.

- Temperature: Store in a cool, dry place, under an inert atmosphere at 2-8°C.^{[3][6][7]}
- Container: Keep the container tightly closed and store in a corrosive-resistant container.^[1]
- Security: The storage area should be locked up and accessible only to authorized personnel.^[1]
- Ventilation: Store in a well-ventilated area.^[8]

Data Presentation

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	15159-40-7	[1][5]
Molecular Formula	C ₅ H ₈ ClNO ₂	[1][2]
Molecular Weight	149.58 g/mol	[1]
Appearance	Clear colorless to light yellow liquid	[1][6]
Boiling Point	137-138 °C / 33 mmHg	[1][3][9]
Density	1.282 g/mL at 25 °C	[1][3][9]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Refractive Index	n ₂₀ /D 1.498	[1]

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification	Precautionary Statement(s)	Source(s)
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	P264, P280, P302+P352, P332+P313	[1][2]
Serious Eye Damage/Irritation	Category 2A (H319: Causes serious eye irritation)	P280, P305+P351+P338, P337+P313	[1][2]
Carcinogenicity	Category 2 (H351: Suspected of causing cancer)	P201, P202, P280, P308+P313, P405	[1][2]
Reactivity with Water	EUH014: Reacts violently with water	S30: Never add water to this product	[3]
Corrosive to Metals	Category 1 (H290: May be corrosive to metals)	P234, P390, P406	

Experimental Protocols

Protocol: Emergency Response for Inhalation Exposure

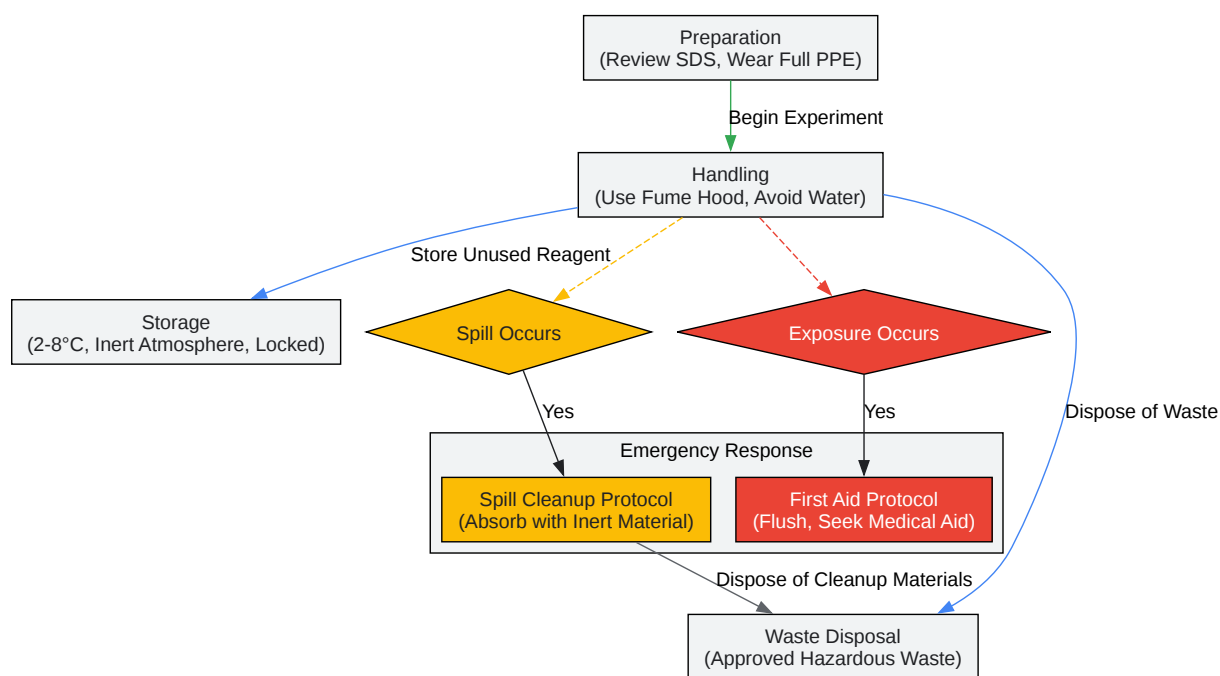
This protocol outlines the immediate steps to be taken if a researcher inhales fumes from **4-Morpholinecarbonyl chloride**.

- **Evacuate the Area:** Immediately move the affected person from the contaminated area to fresh air.
- **Alert Personnel:** Notify a supervisor and any nearby colleagues about the incident.
- **Seek Medical Aid:** Call for emergency medical assistance immediately.[\[1\]](#)
- **Monitor Breathing:** If the person is not breathing, trained personnel should begin artificial respiration.[\[1\]](#) Avoid mouth-to-mouth resuscitation.[\[10\]](#)
- **Administer Oxygen:** If breathing is difficult, administer oxygen if you are trained to do so.[\[1\]](#)
- **Provide Information:** When medical personnel arrive, provide them with the Safety Data Sheet (SDS) for **4-Morpholinecarbonyl chloride**.[\[1\]](#)
- **Secure the Area:** Prevent others from entering the contaminated area until it has been cleared and deemed safe.

Visualizations

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Morpholinecarbonyl chloride** from preparation to disposal.



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Caption: Workflow for safe handling and emergency response for **4-Morpholinecarbonyl chloride**.

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